

A Technical Guide to the Discovery, Origin, and Therapeutic Potential of Tannic Acid

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Compound of Interest

Compound Name: *Tatsinine*

Cat. No.: *B13412303*

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Disclaimer: Initial searches for the compound "**Tatsinine**" did not yield any matching results. It is presumed that this may be a typographical error. This guide focuses on Tannic Acid, a polyphenolic compound of significant scientific interest, which may be the intended subject of inquiry.

This in-depth technical guide provides a comprehensive overview of tannic acid, tailored for researchers, scientists, and drug development professionals. The document details its discovery and origin, physicochemical properties, and biological activities, with a focus on its therapeutic potential.

Discovery and Origin

Tannic acid is a specific type of tannin, a class of polyphenolic biomolecules. Historically, the term 'tannin' originates from the use of wood tannins to tan animal hides.[1] While tannins are abundant in the plant kingdom, commercial tannic acid is primarily extracted from nutgalls, which are excrescences formed on the young twigs of oak trees, particularly *Quercus infectoria*, as a defense mechanism against insect larvae.[2] It is also found in the seed pods of *Tara* (*Caesalpinia spinosa*) and various Sumac species.[3]

Chemists Henri Braconnot, Julius Löwe, and Maximilian Nierenstein made early contributions to the understanding of related compounds like gallic and ellagic acid in the 19th and early 20th centuries.[1] The complex chemical nature of tannic acid has been the subject of study for over a century, with its structure being gradually elucidated.[4]

Physicochemical Properties

Tannic acid is not a single, well-defined compound but rather a mixture of polygalloyl glucoses or polygalloyl quinic acid esters.[4] The chemical formula for commercial tannic acid is often cited as $C_{76}H_{52}O_{46}$, corresponding to decagalloyl glucose, with a molecular weight of approximately 1701.20 g/mol .[5] However, the number of galloyl moieties per molecule can range from two to twelve, depending on the plant source.[2]

It is a yellowish-white to light brown amorphous powder, scales, or spongy mass with a faint, characteristic odor and a strongly astringent taste.[2][3] Tannic acid is highly soluble in water, acetone, and ethanol but insoluble in nonpolar organic solvents like benzene and chloroform. [3][6] Despite having numerous phenolic hydroxyl groups, it is a weak acid with a pKa of around 6.[2]

Table 1: Physicochemical Properties of Tannic Acid

Property	Value	References
Molecular Formula	$C_{76}H_{52}O_{46}$ (for decagalloyl glucose)	[5]
Molecular Weight	~1701.20 g/mol	[5]
Appearance	Yellowish-white to light brown amorphous powder	[2],[3]
Solubility	Soluble in water, acetone, ethanol	[6],[3]
pKa	~6	[2]
Decomposition Temp.	>200 °C	[5]

Biological Activities and Quantitative Data

Tannic acid exhibits a wide range of biological activities, including anticancer, anti-inflammatory, antimicrobial, and antioxidant effects.

Anticancer Activity

Tannic acid has demonstrated cytotoxic effects against various cancer cell lines by modulating several oncological signaling pathways.[\[1\]](#)

Table 2: In Vitro Anticancer Activity of Tannic Acid (IC₅₀ Values)

Cell Line	Cancer Type	IC ₅₀ (μg/mL)	Incubation Time	References
U2OS	Osteosarcoma	4.47	Not Specified	[7]
A549	Non-Small-Cell Lung Cancer	23.76 μM (~40.4 μg/mL)	48 h	[8] [9]
A549	Non-Small-Cell Lung Cancer	10.69 μM (~18.2 μg/mL)	72 h	[8] [9]
H1299	Non-Small-Cell Lung Cancer	21.58 μM (~36.7 μg/mL)	48 h	[8] [9]
H1299	Non-Small-Cell Lung Cancer	7.136 μM (~12.1 μg/mL)	72 h	[8] [9]
HepG2	Liver Cancer	500 (for Chi-TA-NPs)	Not Specified	[10]
MDA-MB-231	Breast Cancer	7.5 (inhibition of migration)	Not Specified	[1]

Antimicrobial Activity

Tannic acid is effective against a range of bacteria and fungi, with its mechanism of action often attributed to its ability to bind to microbial proteins and inhibit enzymes.

Table 3: Antimicrobial Activity of Tannic Acid (MIC Values)

Microorganism	Type	MIC (µg/mL)	References
Clostridioides difficile	Gram-positive bacteria	16 - 64	[4]
Aeromonas hydrophila	Gram-negative bacteria	>250	[11]
Pseudomonas fluorescens	Gram-negative bacteria	>125	[11]
Yersinia ruckeri	Gram-negative bacteria	>250	[11]
Vibrio anguillarum	Gram-negative bacteria	>125	[11]
Various Bacteria & Candida albicans	Bacteria & Fungi	250 - 1000 (for Chi-TA-NPs)	[10]

Toxicity Data

The acute oral LD₅₀ of tannic acid in albino rats has been determined to be 2.26 g/kg body weight.

Experimental Protocols

Extraction of Tannic Acid from Nutgalls

This protocol describes a general method for the solvent extraction of tannic acid from powdered nutgalls.

Materials:

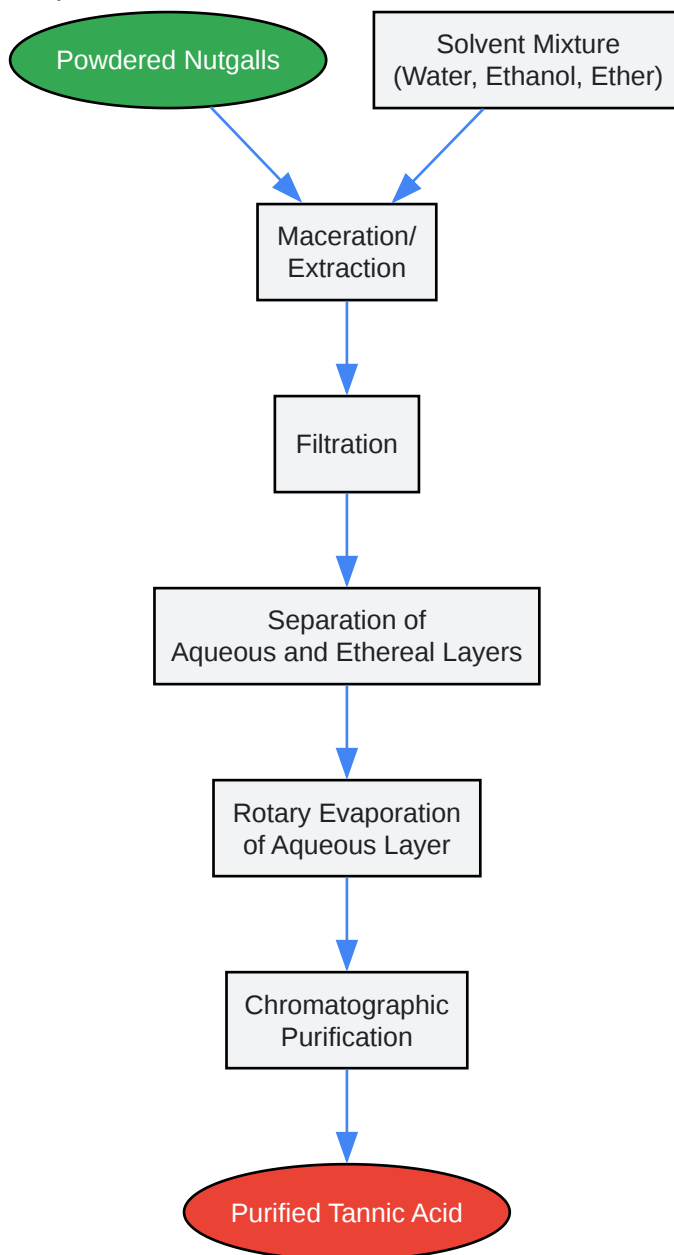
- Powdered nutgalls (*Quercus infectoria*)
- Distilled water
- Ethanol
- Diethyl ether

- Mortar and pestle or grinder
- Beakers and flasks
- Filter paper
- Rotary evaporator

Procedure:

- Grind the nutgalls to a fine powder using a mortar and pestle or a grinder.[\[12\]](#)
- Macerate the powdered nutgalls in a solvent mixture of water, alcohol, and ether.[\[6\]](#) A common ratio is not specified and may need to be optimized.
- Allow the mixture to stand for a specified period (e.g., several hours to days) with occasional stirring to ensure thorough extraction.
- Separate the liquid extract from the solid plant material by filtration.
- The aqueous layer, containing the tannic acid, is separated from the ethereal layer. Free gallic and ellagic acids are more soluble in the ether layer.[\[6\]](#)
- Concentrate the aqueous extract using a rotary evaporator under reduced pressure to remove the solvent.
- The resulting crude tannic acid can be further purified using chromatographic techniques.[\[6\]](#)

Experimental Workflow: Tannic Acid Extraction



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Workflow for the extraction of tannic acid from nutgalls.

Quantification of Tannic Acid (Folin-Ciocalteu Method)

This colorimetric assay is a widely used method for determining the total phenolic content, which can be expressed as tannic acid equivalents.

Materials:

- Plant extract containing tannins
- Folin-Ciocalteu phenol reagent
- Sodium carbonate solution (e.g., 20% w/v)
- Tannic acid standard solution (e.g., 0.1 mg/mL)
- Distilled water
- Spectrophotometer

Procedure:

- Preparation of Standard Curve:
 - Prepare a series of dilutions of the tannic acid standard solution (e.g., 0.5, 1.0, 1.5, 2.0, 2.5, 3.0 $\mu\text{g/mL}$).[\[13\]](#)
 - To each dilution, add 5 mL of the Folin-Ciocalteu reagent and 10 mL of the sodium carbonate solution.[\[13\]](#)
 - Bring the final volume to 100 mL with distilled water.[\[13\]](#)
 - Allow the solutions to stand for 30 minutes for color development.[\[13\]](#)
 - Measure the absorbance of each solution at 760 nm using a spectrophotometer, with distilled water as a blank.[\[13\]](#)
 - Plot a standard curve of absorbance versus tannic acid concentration.
- Sample Analysis:
 - Take a known volume of the plant extract and dilute it appropriately.
 - Repeat the steps of adding Folin-Ciocalteu reagent and sodium carbonate solution as for the standards.
 - Measure the absorbance at 760 nm.

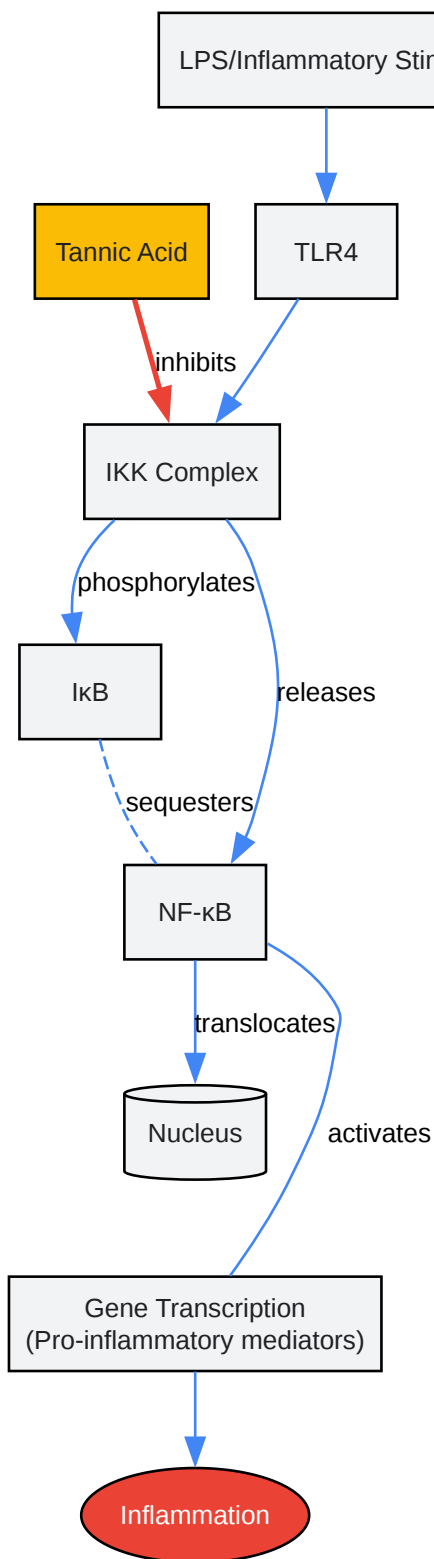
- Determine the concentration of tannic acid equivalents in the sample by referring to the standard curve.[\[5\]](#)

Signaling Pathways Modulated by Tannic Acid

Tannic acid exerts its biological effects by modulating several key intracellular signaling pathways.

Inhibition of NF- κ B Signaling Pathway

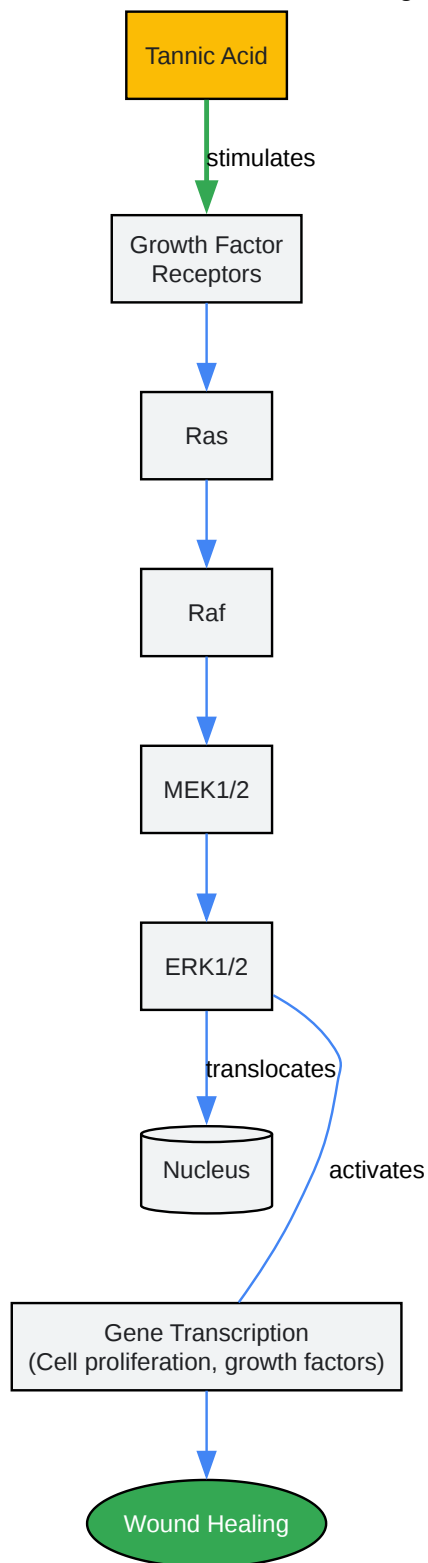
Tannic acid has been shown to inhibit the nuclear factor-kappa B (NF- κ B) signaling pathway, which plays a crucial role in inflammation and cancer.[\[14\]](#)[\[15\]](#)[\[16\]](#) It can suppress the activation of NF- κ B, thereby downregulating the expression of pro-inflammatory cytokines and other target genes.[\[14\]](#)

Tannic Acid Inhibition of NF- κ B Signaling[Click to download full resolution via product page](#)Inhibitory effect of tannic acid on the NF- κ B signaling pathway.

Activation of ERK1/2 Signaling Pathway

In the context of wound healing, tannic acid has been found to activate the extracellular signal-regulated kinase (ERK) 1/2 pathway.[\[17\]](#)[\[18\]](#) This activation can promote cell proliferation and the expression of growth factors, thereby accelerating the healing process.[\[17\]](#)

Tannic Acid Activation of ERK1/2 Signaling

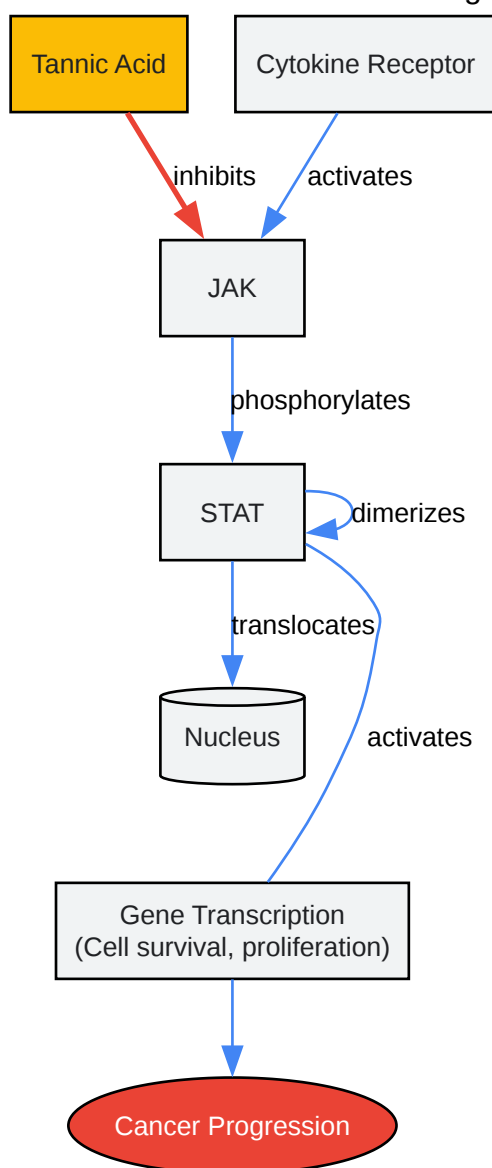
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Activatory effect of tannic acid on the ERK1/2 signaling pathway.

Inhibition of JAK/STAT Signaling Pathway

The Janus kinase/signal transducer and activator of transcription (JAK/STAT) pathway is another target of tannic acid. By inhibiting this pathway, tannic acid can suppress the expression of genes involved in cell survival and proliferation, contributing to its anticancer effects.

Tannic Acid Inhibition of JAK/STAT Signaling



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Inhibitory effect of tannic acid on the JAK/STAT signaling pathway.

Conclusion

Tannic acid is a readily available, plant-derived polyphenol with a diverse and promising range of biological activities. Its ability to modulate key signaling pathways involved in inflammation, cancer, and tissue repair underscores its potential for the development of new therapeutic agents. Further research is warranted to fully elucidate its mechanisms of action and to explore its clinical applications. This guide provides a foundational understanding for professionals in the field of drug discovery and development.

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